

Cesium methoxide chemical and physical properties

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Compound of Interest

Compound Name: Cesium methoxide

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An In-depth Technical Guide to **Cesium Methoxide**: Chemical and Physical Properties

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cesium methoxide (CH_3CsO) is a powerful inorganic base that plays a significant role as a reagent and catalyst in organic synthesis. Its high reactivity and solubility in certain organic solvents make it a valuable tool for a variety of chemical transformations, including deprotonation, transesterification, and carbon-carbon bond formation. This guide provides a comprehensive overview of the chemical and physical properties of **cesium methoxide**, detailed experimental protocols, and insights into its reactivity and applications.

Chemical and Physical Properties

Cesium methoxide is a white solid that is highly reactive, particularly with water and moist air. Due to its reactivity, some of its physical properties, such as a distinct boiling point, are not well-defined, as it tends to decompose at elevated temperatures.

General Properties

| Property | Value | Source |
|------------------|--|--------|
| Chemical Formula | CH ₃ CsO | [1] |
| Molecular Weight | 163.94 g/mol | [1][2] |
| CAS Number | 13106-69-9 | [1][2] |
| Appearance | White solid | [3] |
| SMILES | C[O-].[Cs+] | [1] |
| Synonyms | Cesium methanolate, Caesiummethylat | [1] |

Physical Properties

Quantitative physical properties for solid **cesium methoxide** are not readily available in the literature, likely due to its instability and hygroscopic nature. The data below for density and flash point are reported for solutions of **cesium methoxide** in methanol.

| Property | Value | Notes | Source |
|---------------|--------------------------|--|--------|
| Melting Point | > 350 °C (decomposes) | Data for analogous sodium methoxide suggests decomposition at high temperatures. | |
| Boiling Point | Decomposes | Data for analogous sodium methoxide. | |
| Density | 0.85 g/cm ³ | Reported for a 10% solution in methanol. | [2] |
| Flash Point | 11 °C (52 °F) | Reported for a solution in methanol. | |

Solubility

Cesium methoxide is soluble in methanol.[3] While specific quantitative data for its solubility in a range of organic solvents is scarce, cesium salts, in general, exhibit greater solubility in polar aprotic solvents compared to other alkali metal salts, a phenomenon often referred to as the "cesium effect".[4] Cesium salts are known to be soluble in solvents like dimethylformamide (DMF) and dimethyl sulfoxide (DMSO).[4]

Reactivity and Applications

Cesium methoxide is a strong base and a source of the methoxide nucleophile. Its reactivity is harnessed in various organic transformations.

- **Strong Base:** It is widely used for deprotonation reactions in organic synthesis.
- **Catalyst in Transesterification:** It serves as an efficient catalyst for the transesterification of esters, a key reaction in the production of biodiesel.[5][6][7]
- **Alkylation Reactions:** **Cesium methoxide** and other cesium bases are effective in promoting the side-chain alkylation of toluene with methanol to produce styrene and ethylbenzene.[8][9][10] The cesium ions and potential formation of cesium oxide on catalyst supports play crucial roles in this process.[9][10]
- **Synthesis of Anhydrous Cesium Salts:** It reacts with ammonium salts in methanol to produce high-purity anhydrous cesium salts, with ammonia and methanol as the only byproducts.[3]

Experimental Protocols

Synthesis of Cesium Methoxide

This protocol describes the synthesis of **cesium methoxide** from cesium metal and methanol.[3]

Materials and Equipment:

- Cesium metal
- Anhydrous methanol
- Anhydrous heptane

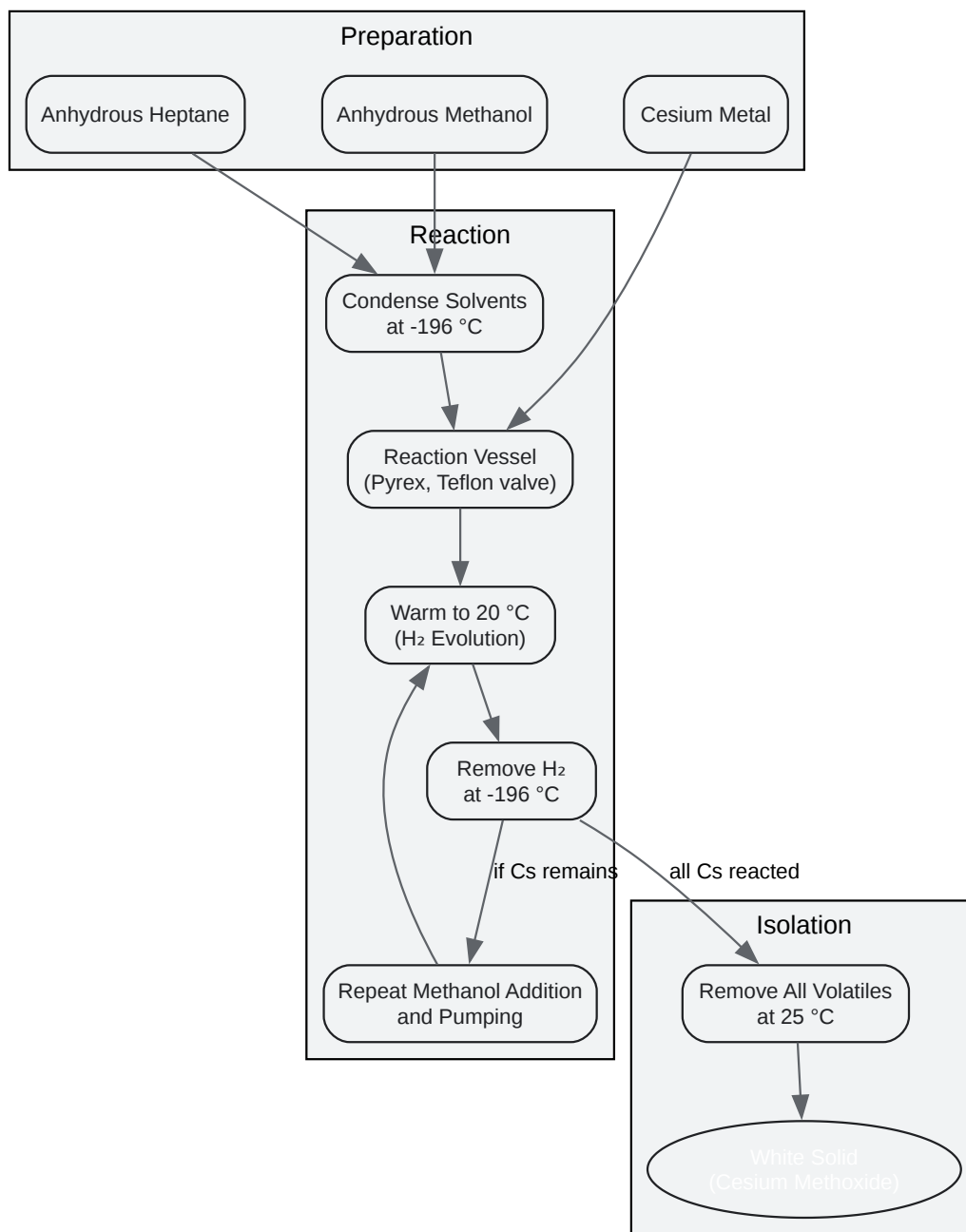
- Pyrex glass vessel with a Teflon-FEP valve
- Pyrex glass vacuum line
- Glove box with a dry argon atmosphere

Procedure:

- In a dry argon-filled glove box, place 1.32 g (10.00 mmol) of cesium metal into a Pyrex glass vessel.
- Connect the vessel to a Pyrex glass vacuum line.
- Condense 10 mL of dry heptane and 0.5 mL of dry methanol into the vessel at -196 °C.
- Allow the reaction mixture to warm to 20 °C. Vigorous hydrogen gas evolution will be observed as the solvent melts.
- After the gas evolution ceases, pump off the volatile products (H₂) at -196 °C.
- Repeat the addition of 0.5 mL of dry methanol followed by warming and removal of volatiles until all the cesium metal has reacted.
- After the final addition, remove all volatile compounds at 25 °C to obtain 1.49 g (10.00 mmol) of white, solid **cesium methoxide** in quantitative yield.^[3]

Experimental Workflow:

Synthesis of Cesium Methoxide

[Click to download full resolution via product page](#)Synthesis of **Cesium Methoxide** Workflow

General Procedure for the Synthesis of Anhydrous Cesium Salts

This protocol outlines the use of **cesium methoxide** to prepare other anhydrous cesium salts from their corresponding ammonium salts.^[3]

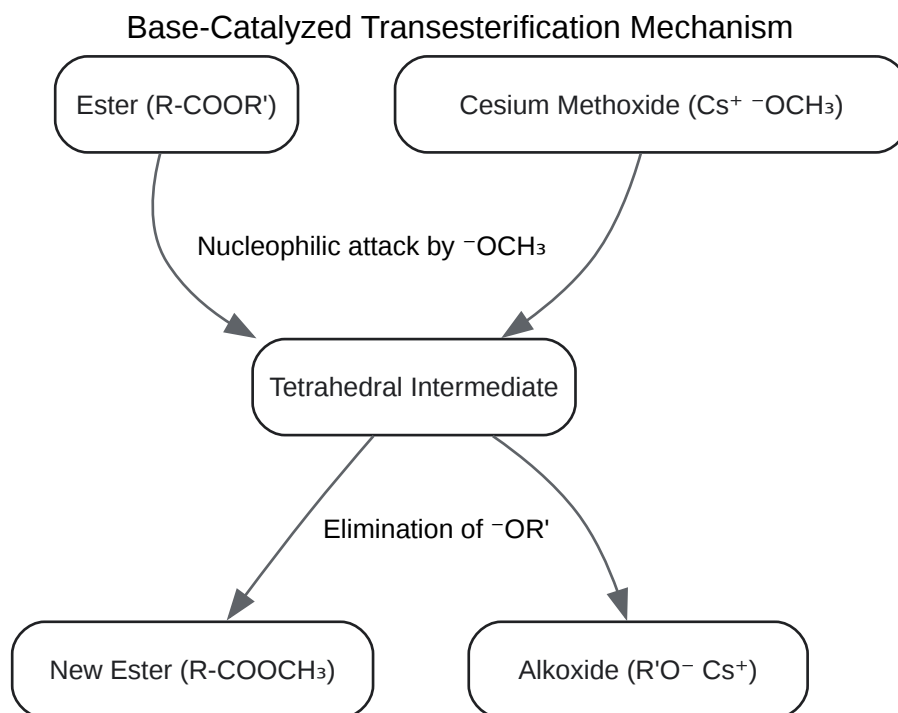
Procedure:

- Prepare a solution of 164 mg (1.00 mmol) of **cesium methoxide** in 5 mL of dry methanol.
- Prepare a solution of 1.00 mmol of the desired ammonium salt in 5 mL of dry methanol.
- Add the **cesium methoxide** solution to the ammonium salt solution at the appropriate temperature. For highly oxidative anions like perchlorate or dinitramide, conduct the reaction at low temperatures (-40 to -50 °C).^[3]
- A white precipitate of the cesium salt may form immediately.
- The product can be isolated by filtration after concentrating the solution or by removing the solvent from the entire reaction mixture under vacuum at 25 °C.

Reaction Mechanisms

Transesterification (Base-Catalyzed)

Cesium methoxide acts as a catalyst in transesterification by providing the methoxide ion (CH_3O^-), a strong nucleophile. The general mechanism, analogous to that with sodium methoxide, involves the nucleophilic acyl substitution.^{[7][11]}

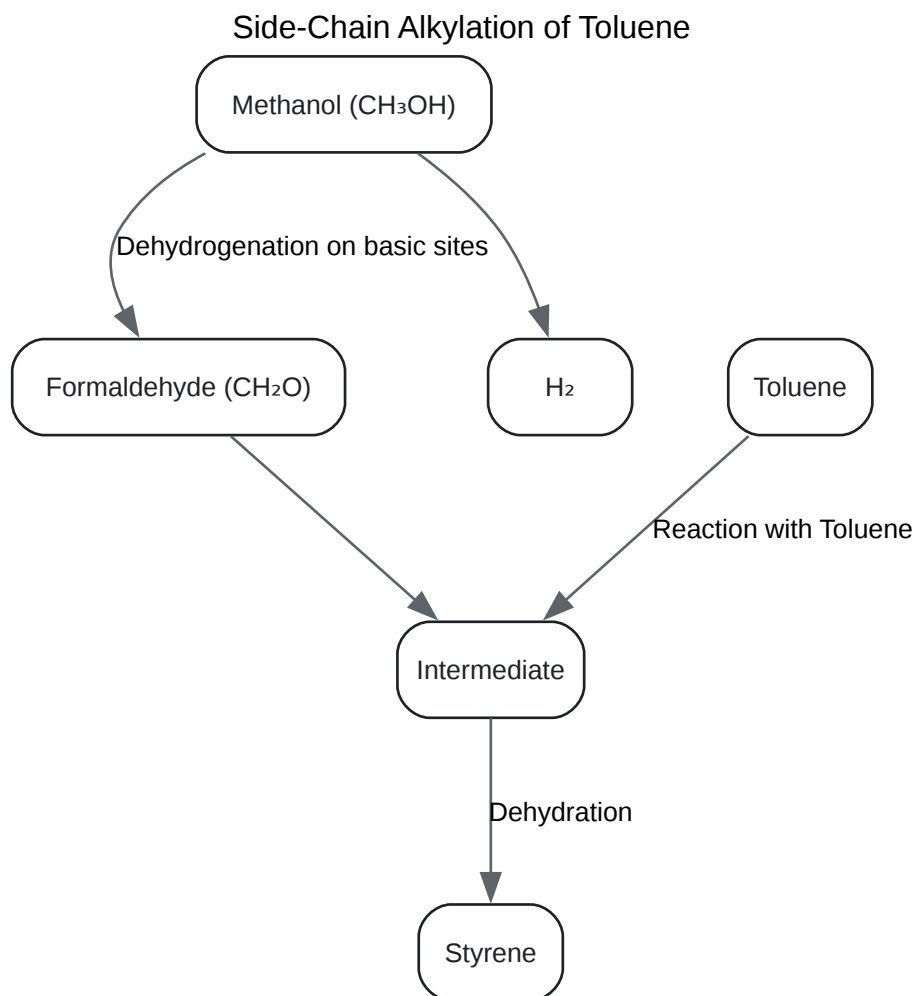


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Transesterification Mechanism

Side-Chain Alkylation of Toluene with Methanol

The reaction is proposed to proceed via the initial dehydrogenation of methanol to formaldehyde on the basic sites of the catalyst, followed by the reaction of formaldehyde with toluene.^[10]



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Alkylation of Toluene with Methanol

Safety and Handling

Cesium methoxide is a hazardous chemical that requires careful handling.

- **Reactivity:** It reacts violently with water, producing flammable hydrogen gas.[12] It is also sensitive to air and moisture.[12]

- Handling: All handling should be conducted in a dry, inert atmosphere, such as in a glove box.[3] Use spark-proof tools and explosion-proof equipment.[12]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place under an inert atmosphere.[13] Keep away from water, acids, and strong oxidizing agents.[13]
- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including flame-retardant garments, chemical-resistant gloves, and safety goggles or a face shield.[14]
- Fire: In case of fire, use a Class D fire extinguisher (e.g., dry sand, dry chemical). Do not use water.[15]

Conclusion

Cesium methoxide is a highly reactive and useful reagent for specialized applications in organic synthesis. Its strong basicity and the unique properties associated with the cesium cation enable chemical transformations that may be less efficient with other alkali metal methoxides. Proper understanding of its properties, along with strict adherence to safety and handling protocols, is essential for its effective and safe utilization in a research and development setting.

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References

1. Cesium methoxide | CH₃CsO | CID 23663625 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. Cesium methoxide | CAS 13106-69-9 | Chemical-Suppliers [chemical-suppliers.eu]
3. apps.dtic.mil [apps.dtic.mil]
4. public.websites.umich.edu [public.websites.umich.edu]
5. 8.2 The Reaction of Biodiesel: Transesterification | EGEE 439: Alternative Fuels from Biomass Sources [courses.ems.psu.edu]
6. scielo.org.ar [scielo.org.ar]

- 7. researchgate.net [researchgate.net]
- 8. Explaining the influence of the introduced base sites into alkali oxide modified CsX towards side-chain alkylation of toluene with methanol - PMC [pmc.ncbi.nlm.nih.gov]
- 9. pure.psu.edu [pure.psu.edu]
- 10. researchgate.net [researchgate.net]
- 11. masterorganicchemistry.com [masterorganicchemistry.com]
- 12. physics.purdue.edu [physics.purdue.edu]
- 13. fishersci.com [fishersci.com]
- 14. tcichemicals.com [tcichemicals.com]
- 15. fishersci.com [fishersci.com]
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